

An In-depth Technical Guide to the Physicochemical Properties of trans-4-Octene

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Compound of Interest

Compound Name: *trans-4-Octene*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **trans-4-octene**. The information is presented to support research, scientific analysis, and applications within drug development and other chemical industries. All quantitative data is summarized for clarity, and detailed experimental protocols for the determination of these properties are provided.

Core Physicochemical Data

trans-4-Octene is an acyclic olefin with the chemical formula C_8H_{16} .^{[1][2]} It is a colorless liquid at room temperature and is sparingly soluble in water.^{[3][4]} The key physicochemical properties of **trans-4-octene** are summarized in the table below.

Property	Value	Units
Molecular Formula	C ₈ H ₁₆	-
Molecular Weight	112.21	g/mol
Boiling Point	122-123	°C
Melting Point	-93.78	°C
Density	0.715	g/mL at 25°C
Refractive Index	1.412	n ₂₀ /D
Solubility in Water	Insoluble (sparingly soluble)	-

Data sourced from multiple chemical suppliers and databases.[1][2][3][4][5]

Experimental Protocols

The following sections detail the standard experimental methodologies for determining the key physicochemical properties of a liquid compound like **trans-4-octene**.

1. Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[6] For a pure compound, the boiling point is a characteristic physical property.[6] A common and effective method for determining the boiling point of a small liquid sample is the micro-reflux method.

- Apparatus: A small test tube, a thermometer, a capillary tube (sealed at one end), a heating apparatus (e.g., a Thiele tube or a melting point apparatus with a heating block), and a stirring mechanism.[7]
- Procedure:
 - A small amount of the liquid sample (e.g., **trans-4-octene**) is placed in the test tube.
 - A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube.[6][8]

- The apparatus is assembled with the thermometer bulb positioned near the surface of the liquid.
- The sample is heated gently and stirred.^[7] As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.^[6]
- Heating is discontinued when a steady stream of bubbles is observed.
- The temperature at which the liquid just begins to enter the capillary tube upon cooling is recorded as the boiling point.^[7]

2. Determination of Melting Point

Since **trans-4-octene** is a liquid at room temperature, its melting point is determined at sub-ambient temperatures. The principle involves cooling the substance until it solidifies and then gently heating it to observe the temperature at which it melts.

- Apparatus: A melting point apparatus capable of controlled cooling and heating, and a sealed capillary tube containing the sample.^[9]
- Procedure:
 - A small amount of liquid **trans-4-octene** is introduced into a capillary tube, which is then sealed.
 - The capillary tube is placed in a melting point apparatus that has been cooled to a temperature below the expected melting point.
 - The temperature is slowly increased at a controlled rate (e.g., 1-2 °C per minute).
 - The temperature range from the point at which the first droplet of liquid appears to the point at which the entire solid has melted is recorded as the melting point range.^[10] For a pure substance, this range should be narrow.

3. Determination of Density

Density is the mass of a substance per unit volume. For a liquid, it can be determined by accurately measuring the mass of a known volume.^[11]

- Apparatus: A pycnometer (density bottle) or a graduated cylinder, and an analytical balance.
[11][12]
- Procedure (using a graduated cylinder):
 - The mass of a clean, dry graduated cylinder is measured using an analytical balance.[11][12]
 - A specific volume of **trans-4-octene** is added to the graduated cylinder, and the volume is read from the bottom of the meniscus.[11]
 - The combined mass of the graduated cylinder and the liquid is measured.[11][12]
 - The mass of the liquid is calculated by subtracting the mass of the empty graduated cylinder.
 - The density is calculated by dividing the mass of the liquid by its volume.[11] For higher accuracy, a pycnometer is used, which allows for a more precise determination of the volume.

4. Determination of Refractive Index

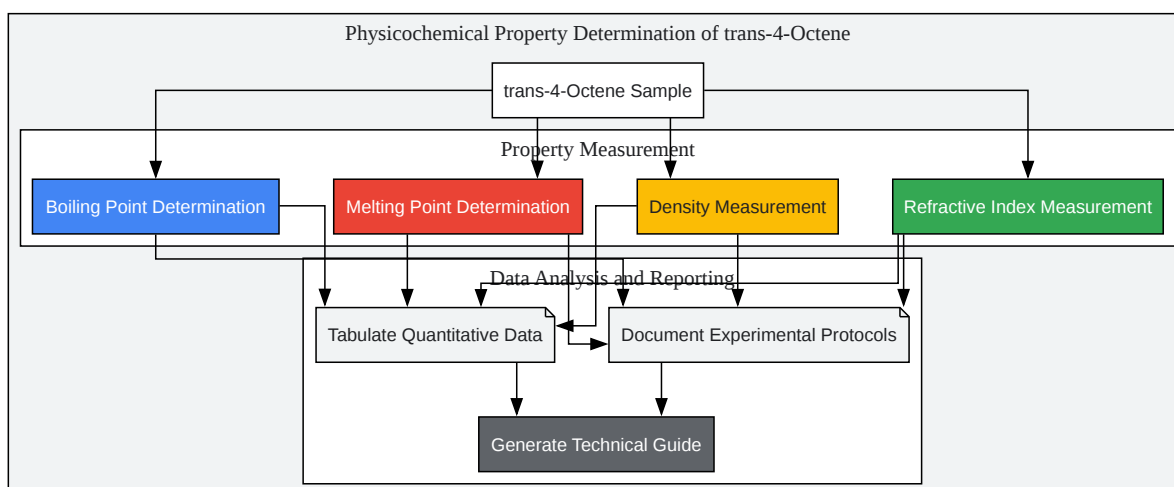
The refractive index of a substance is a dimensionless number that describes how light propagates through that medium.[13] It is a characteristic property of a substance and can be used to identify it and assess its purity.[13]

- Apparatus: An Abbe refractometer.[13]
- Procedure:
 - A few drops of **trans-4-octene** are placed on the clean, dry prism of the Abbe refractometer.
 - The prisms are closed and locked.
 - The light source is positioned to illuminate the prisms.

- While looking through the eyepiece, the adjustment knob is turned until the boundary between the light and dark regions is sharp and centered in the crosshairs.
- The refractive index is read directly from the instrument's scale. The temperature should be controlled and recorded as the refractive index is temperature-dependent.

Logical Workflow Visualization

The following diagram illustrates the logical workflow for the experimental determination of the physicochemical properties of **trans-4-octene**.



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Workflow for Physicochemical Property Determination.

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